

# Historical Climate Dynamics of the Ala-Archa Region: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

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For Researchers, Scientists, and Climate Professionals

This technical guide provides an in-depth analysis of the historical climate data for the Ala-Archa region, situated in the Tian Shan mountains of Kyrgyzstan. The region, home to the Ala-Archa National Park, is a critical area for climate research due to its extensive glaciation and sensitivity to environmental changes. This document summarizes key climatic variables, details the methodologies for high-altitude climate data collection, and presents a logical workflow for climate data analysis.

## Historical Climate Data

The climate of the Ala-Archa region is continental, characterized by significant diurnal and seasonal temperature fluctuations. Historical data reveals a trend of increasing temperatures and changes in precipitation patterns, consistent with broader observations of climate change in the Tian Shan mountains.

## Temperature Records

Historical temperature data for the Ala-Archa region and the wider Tian Shan area indicate a warming trend. The following tables summarize available mean, maximum, and minimum temperature data from various sources. It is important to note that data is often from different weather stations and time periods, reflecting the challenges of long-term, continuous monitoring in high-altitude environments.

Table 1: Mean Annual and Monthly Temperatures for Novaya Ala-Archa (Elevation: 1820.83m) [1]

Month	Average High (°C)	Average Low (°C)	Overall Mean (°C)
January	-2.92	-10.68	-6.8
February	-1.81	-9.1	-5.46
March	4.88	-2.8	1.04
April	11.17	3.1	7.14
May	15.84	7.6	11.72
June	19.96	11.2	15.58
July	23.64	13.5	18.57
August	22.79	12.3	17.55
September	17.96	7.8	12.88
October	10.88	2.1	6.49
November	3.8	-3.9	-0.05
December	-1.9	-8.9	-5.4
Annual	10.26	1.28	6.81

Table 2: Average Monthly Temperatures at Alplager Ala-Archa Weather Station (Elevation: 2100m)[2]

Month	Average Temperature (°C)	Notes
January	-7.5	Lowest temperatures often in February
April	~+3.0	
May	~+5.0	
Summer (Jun-Aug)	+12.0	Warmest month is typically August.
September	Often as warm as August.	
October	~+3.0	

## Precipitation Records

Precipitation in the Ala-Archa region is highly dependent on altitude and season, with the majority occurring in the spring and summer months.<sup>[2]</sup> Winter precipitation is comparatively low.<sup>[2]</sup>

Table 3: Annual and Monthly Precipitation for Novaya Ala-Archa (Elevation: 1820.83m)<sup>[1]</sup>

Month	Average Precipitation (mm)
January	24.1
February	28.5
March	57.2
April	92.3
May	130.35
June	110.5
July	95.7
August	78.9
September	55.4
October	43.8
November	35.6
December	27.3
Annual	~68.3 (total for year)

 Table 4: General Precipitation Patterns in the Ala-Archa Region<sup>[2]</sup>

Season	Precipitation Characteristics
Winter	Relatively low precipitation, approximately 80 mm in total. <sup>[2]</sup>
Spring	Increased precipitation, with more rain and snowfall.
Summer	Humid, with 17-22 days of precipitation per month. July sees the maximum rainfall. <sup>[2]</sup>
Autumn	Driest season, with September being the driest month. Approximately 50 mm of precipitation over the three months. <sup>[2]</sup>

## Experimental Protocols

The collection of climate data in high-altitude regions like Ala-Archa requires specialized methodologies to ensure accuracy and consistency. The primary methods for long-term climate and glaciological monitoring are detailed below.

### High-Altitude Weather Data Collection

Standard meteorological data is collected using automated weather stations (AWS) specifically designed for harsh mountain environments.

- Instrumentation:
  - Thermometers: Triplicate temperature sensors are often used for redundancy and quality control.[3] These are housed in radiation shields to prevent errors from solar radiation.
  - Anemometers: Propeller or cup anemometers measure wind speed and direction. These may be heated to prevent icing.
  - Hygrometers: Measure relative humidity.
  - Barometers: Record atmospheric pressure.
  - Precipitation Gauges: Tipping bucket rain gauges are common, often with a heating element to measure the water equivalent of snow.[4]
- Data Logging and Transmission:
  - Data is recorded by a data logger at regular intervals (e.g., hourly).
  - Data is transmitted wirelessly, often via satellite or cellular networks, to a central database for analysis.
- Siting:
  - Stations are sited in locations that are representative of the surrounding area, avoiding localized effects from topography.

- Consideration is given to accessibility for maintenance.

## Glacier Mass Balance Measurement

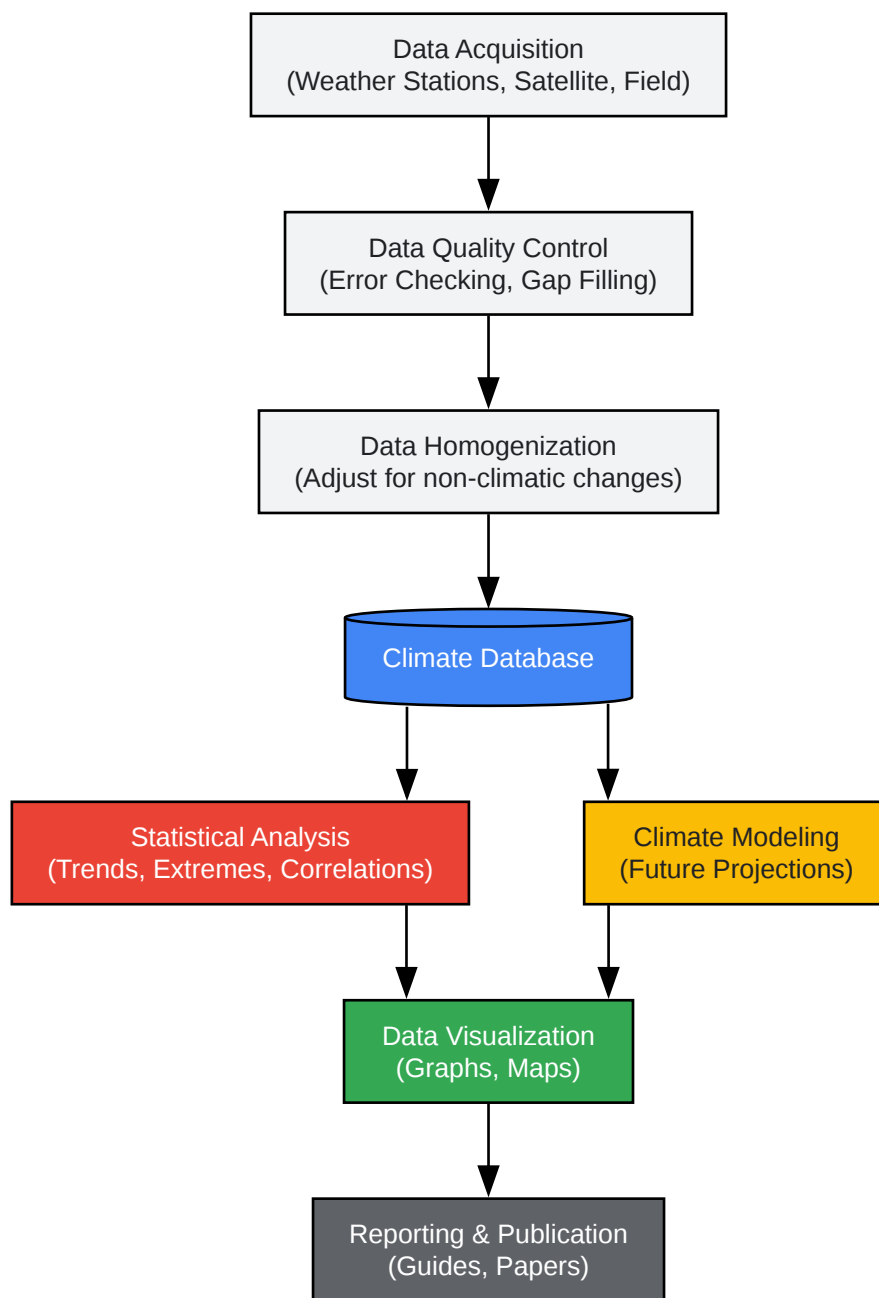
The health of glaciers is a key indicator of climate change. Glacier mass balance, the net gain or loss of ice over a year, is measured using several methods in the Tian Shan region.

- Glaciological Method:
  - This direct method involves field measurements on the glacier surface.
  - Accumulation Measurement: In the upper part of the glacier (accumulation zone), snow pits are dug at the end of the melt season to measure the thickness and density of the new snow layer. Stakes are also inserted into the snow to measure accumulation.[5]
  - Ablation Measurement: In the lower part of the glacier (ablation zone), stakes are drilled into the ice. The lowering of the ice surface is measured at these stakes throughout the melt season to determine the amount of ice loss.[5]
  - Data Analysis: The point measurements from stakes and snow pits are extrapolated across the entire glacier surface using area-elevation curves to calculate the total mass balance.
- Geodetic Method:
  - This method compares digital elevation models (DEMs) of the glacier surface from different time periods.
  - Data Acquisition: DEMs can be generated from aerial photography, satellite imagery (e.g., ASTER, GeoEye), or airborne laser scanning (LiDAR).[6]
  - Data Analysis: The DEMs are co-registered, and the difference in elevation between the two periods is calculated for the entire glacier area. This elevation change is then converted to a water equivalent volume change by assuming an average density for the ice and snow.
- Hydrological Method:

- This method estimates the mass balance of a glacierized catchment by solving the water balance equation.
- Equation:  $\text{Mass Balance} = \text{Precipitation} - \text{Runoff} - \text{Evapotranspiration}$
- Data Requirements: Requires accurate measurements of precipitation input into the catchment and runoff at a gauging station downstream of the glacier. Evapotranspiration is often estimated using models.

## Climate Data Analysis Workflow

The analysis of historical climate data follows a structured workflow to identify trends, anomalies, and relationships between different climatic variables.



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Caption: A generalized workflow for historical climate data analysis.

This workflow begins with the acquisition of raw data from various sources. This data then undergoes rigorous quality control and homogenization to ensure its reliability. The cleaned data is stored in a database and is then used for statistical analysis and to inform climate models. The results are visualized and disseminated through reports and publications.

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## References

- [1. Novaya Ala-Archa, Chüy, KG Climate Zone, Monthly Averages, Historical Weather Data \[weatherandclimate.com\]](#)
- [2. silkadv.com \[silkadv.com\]](#)
- [3. journals.ametsoc.org \[journals.ametsoc.org\]](#)
- [4. metlink.org \[metlink.org\]](#)
- [5. A comparison of three methods of mass-balance determination in the Tuyuksu glacier region, Tien Shan, Central Asia | Journal of Glaciology | Cambridge Core \[cambridge.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Historical Climate Dynamics of the Ala-Archa Region: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1217056/docs#historical-climate-dynamics-of-the-ala-archa-region-a-technical-guide\]](https://www.benchchem.com/product/b1217056/docs#historical-climate-dynamics-of-the-ala-archa-region-a-technical-guide)

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